

Personal protective equipment for handling GNF179

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Compound of Interest

Compound Name: GNF179

Cat. No.: B607702

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Essential Safety and Handling Guide for GNF179

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for the investigational antimalarial compound **GNF179**. Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment.

GNF179 is an orally active, optimized 8,8-dimethyl imidazolopiperazine analog with potent antimalarial activity against multiple life stages of Plasmodium species, including drug-resistant strains.^[1] As a potent bioactive molecule, it requires careful handling to minimize exposure risk.

Hazard Identification and Classification

While a specific, publicly available Safety Data Sheet (SDS) for **GNF179** is not fully detailed in search results, related compounds and standard laboratory chemical safety protocols suggest that it should be handled as a potentially hazardous substance. Based on the SDS for a similar research compound, GNF-2, the following hazards may be anticipated:

- Skin corrosion/irritation
- Serious eye damage/eye irritation
- Specific target organ toxicity (single exposure); Respiratory tract irritation

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Discard and replace immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the handling area.
Body Protection	Laboratory coat	Fully buttoned, with tight-fitting cuffs.
Respiratory Protection	Fume hood or approved respirator	Use a fume hood for all handling of solid GNF179 and preparation of stock solutions. If a fume hood is not available, a NIOSH-approved respirator for organic vapors and particulates is required.

Safe Handling and Operational Plan

1. Preparation and Weighing:

- All manipulations involving solid **GNF179** must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- Use anti-static weighing paper and tools to minimize dispersal of the powder.
- Ensure all necessary equipment (spatulas, vials, solvents) is prepared and within reach before starting to minimize time handling the open compound.

2. Solution Preparation:

- **GNF179** is soluble in DMSO.[2] Prepare stock solutions in a fume hood.
- Add solvent to the vial containing the pre-weighed **GNF179** slowly to avoid splashing.
- Cap the vial securely and vortex until the solid is fully dissolved.

3. Storage:

- Store solid **GNF179** powder at -20°C for up to 12 months or at 4°C for up to 6 months.[2]
- Stock solutions in solvent can be stored at -80°C for up to 6 months.[2]
- All containers must be clearly labeled with the compound name, concentration, solvent, and date of preparation.

Emergency Procedures

Situation	Immediate Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Clean the spill area thoroughly with a suitable decontaminating agent.

Disposal Plan

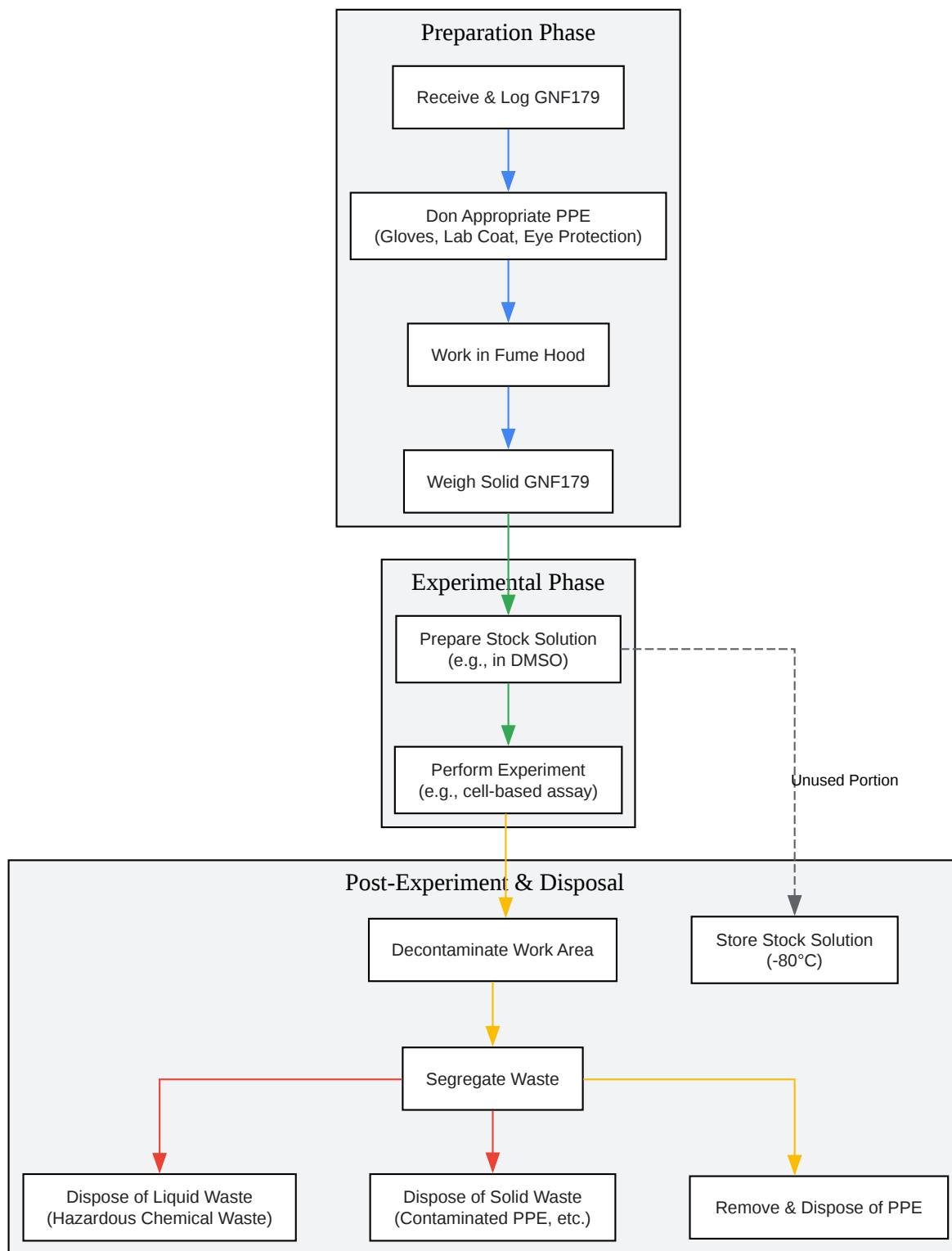
All waste containing **GNF179**, including empty vials, contaminated PPE, and unused solutions, must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials (e.g., pipette tips, gloves, weighing paper) in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **GNF179** in a clearly labeled, sealed, and chemical-resistant container. Do not pour down the drain.
- Disposal: All **GNF179** waste must be disposed of through an approved hazardous waste management service in accordance with local, state, and federal regulations.

Experimental Protocols and Signaling Pathways

GNF179 and other imidazolopiperazines are known to target the parasite's secretory pathway, leading to endoplasmic reticulum (ER) stress and inhibiting protein trafficking.[3] This mechanism is distinct from many standard antimalarial drugs.

Below is a generalized workflow for handling **GNF179** in a laboratory setting, from receipt of the compound to the final disposal of waste.



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Caption: Workflow for the safe handling of **GNF179** from preparation to disposal.

Physicochemical and Toxicological Data

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₃ ClFN ₅ O	[2]
Molecular Weight	427.91 g/mol	[2]
Appearance	Solid	[2]
Solubility	10 mM in DMSO	[2]
In Vitro Toxicology	Cytotoxicity (TC ₅₀) > 12 µM in various cell lines (for related compounds)	[4]
hERG Liability	IC ₅₀ of 4.8 µM (for a related compound)	[4]

This document is intended as a guide and should be supplemented by a thorough review of the compound-specific Safety Data Sheet provided by the supplier and adherence to all institutional safety protocols.

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